

# Amprolium hydrochloride therapeutic efficacy *Eimeria* species strains

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Amprolium Hydrochloride

CAS No.: 137-88-2

Cat. No.: S518812

[Get Quote](#)

## Efficacy Comparison of Anticoccidials

The table below summarizes the comparative efficacy of common anticoccidials against *Eimeria* species, primarily in poultry, based on recent experimental findings.

Anticoccidial Drug	Reported Efficacy & Key Findings	Subject Species	Dosage/Administration
Toltrazuril	<b>Highest effectiveness</b> ; best overall performance based on Global Index (weight gain, FCR, lesion score) [1].	Chicken ( <i>E. tenella</i> ) [1]	25 mg/L in drinking water [1]
Amprolium	<b>Moderate to high efficacy</b> ; ranked second after toltrazuril. A meta-analysis confirmed it significantly improves FCR and ADG in challenged birds [1] [2].	Chicken ( <i>E. tenella</i> ) [1] [2]	125 ppm in feed (prophylactic) or 1 g/L in water (therapeutic) [1] [2]

Anticoccidial Drug	Reported Efficacy & Key Findings	Subject Species	Dosage/Administration
Amprolium + Sulphaquinoxaline	<b>Moderate to high efficacy;</b> holds second place in terms of efficacy alongside or just after amprolium alone [1].	Chicken ( <i>E. tenella</i> ) [1]	1 g/L in drinking water [1]
Maduramicin	<b>Limited efficacy to partial resistance;</b> showed variable performance against caecal coccidiosis [1].	Chicken ( <i>E. tenella</i> ) [1]	5 ppm in feed [1]
Sulphaclozine	<b>Evident resistance;</b> demonstrated poor efficacy across all tested field isolates [1].	Chicken ( <i>E. tenella</i> ) [1]	2 g/L in drinking water [1]

## Cross-Species Efficacy and Dosing

Amprolium's efficacy has also been evaluated in other species, with effectiveness being dose-dependent.

Subject Species	Pathogenic <i>Eimeria</i> Species	Efficacy Findings	Effective Dosage
Goat Kids	<i>E. christenseni</i> , <i>E. ninakohlyakimovae</i> , etc. [3] [4]	Significantly reduced oocyst shedding; higher dose required for efficacy [3] [4]	50 mg/kg orally for 5 days [3] [4]
Rabbits	<i>E. media</i> , <i>E. intestinalis</i> , etc. [5]	Significantly reduced OPG, controlled mortality, and improved production data [5]	50 mg/kg body weight for 4-5 days in water [5]

## Detailed Experimental Protocols

For your experimental work, the methodologies from key studies are detailed below.

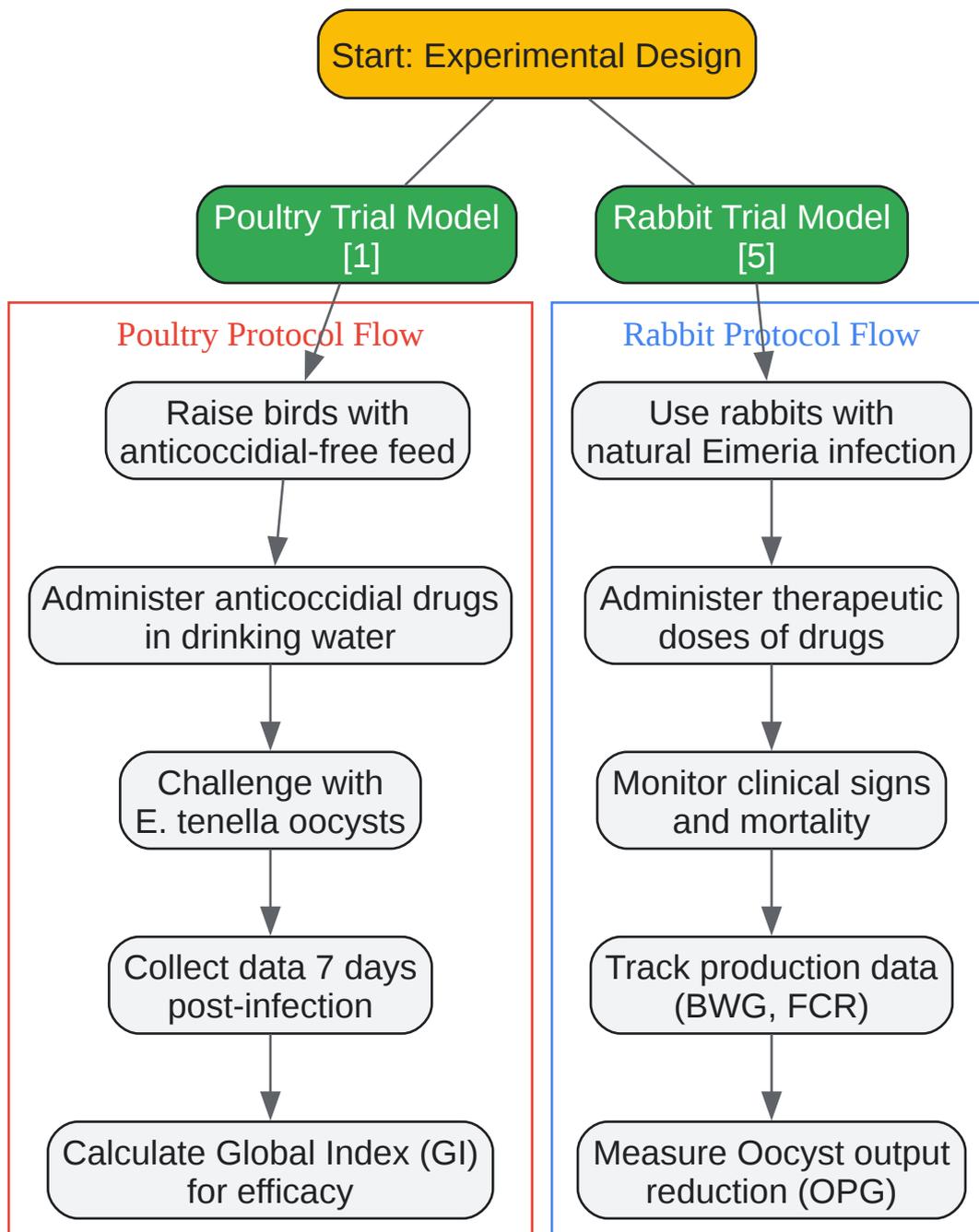
## Poultry Battery Cage Trial [1]

This is a standard model for evaluating anticoccidial sensitivity in chickens.

- **Animals & Housing:** 112 Ross strain birds were raised on rice husk litter with anticoccidial-free feed until day 11 [1].
- **Group Allocation & Dosing:** On day 12, birds were divided into 7 groups (16 birds/group). Groups I-V received one of the five anticoccidials (amprolium 1g/L, maduramicin 5ppm, etc.) in drinking water until 7 days post-infection [1].
- **Infection Challenge:** On day 14, each bird was infected with  $7.5 \times 10^4$  sporulated oocysts of *E. tenella* field isolates [1].
- **Data Collection & Analysis (7 days post-infection):**
  - **Performance:** Weight gain and Feed Conversion Ratio (FCR) [1].
  - **Pathology:** Lesion scores in the caeca [1].
  - **Parasitology:** Oocyst output per gram of feces (OPG) [1].
  - **Efficacy Calculation:** A **Global Index (GI)** was calculated from all parameters. The %GINNC (Global Index as a percentage of the Infected Untreated Control) was used to determine final drug efficacy [1].
  - **Statistical Analysis:** Data were analyzed using ANOVA, and means were compared with the Duncan multiple range test (SPSS) [1].

## Rabbit Trial for Natural Coccidiosis [5]

- **Animals & Infection:** 36 eleven-week-old rabbits naturally infected with a mixed *Eimeria* species infection ( $32 \times 10^3 \pm 4.63$  Oocyst Per Gram of feces) [5].
- **Group Allocation & Dosing:** Rabbits were randomly allocated into 6 groups, including infected-untreated controls and groups treated with amprolium (50 mg/kg BW for 5 days), toltrazuril, or their combination [5].
- **Assessment of Efficacy:**
  - **Clinical Signs & Mortality:** Monitored for huddling, depression, diarrhea, and deaths [5].
  - **Production Data:** Recorded body weight, weight gain, feed consumption, and feed conversion rate [5].
  - **Oocyst Shedding:** Fecal samples were collected pre- and post-treatment, and OPG was counted using the McMaster technique. The percentage reduction in OPG was calculated [5].



[Click to download full resolution via product page](#)

## Mechanism of Action and Application

- **Mechanism:** Amprolium is a **thiamine (Vitamin B1) analogue**. It competitively inhibits the active transport of thiamine into the *Eimeria* parasite. This causes thiamine deficiency in the parasite,

leading to carbohydrate synthesis disruption and starvation, primarily during the schizogony stage of its life cycle [6] [2].

- **Application in Modern Production:** Due to its synthetic nature and lack of antibacterial activity, amprolium is considered suitable for use in **antibiotic-free (ABF) production systems** [2]. It is used both as a preventative (in-feed) and a therapeutic (in-water) treatment.

## Key Insights for Researchers

- **Established Efficacy with Caveats:** Amprolium remains a robust and effective anticoccidial, particularly valuable in ABF systems. However, recent direct comparisons show that **toltrazuril often demonstrates superior efficacy** [1].
- **Resistance is a Reality:** The study identified clear resistance to sulphaclozine and partial resistance to maduramicin, highlighting the widespread issue of anticoccidial resistance and the need for continuous sensitivity monitoring [1].
- **Dose-Dependent Response:** Especially in non-poultry species, efficacy is highly dose-dependent. Under-dosing may lead to treatment failure, while prolonged high doses can risk toxicity [3] [4].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Efficacy of Routinely Used Anticoccidials Against Eimeria ... [pmc.ncbi.nlm.nih.gov]
2. Efficacy of Amprolium Re-Confirmed [huvepharma.com]
3. of Efficacy for the treatment of pathogenic amprolium ... Eimeria [pubmed.ncbi.nlm.nih.gov]
4. Efficacy of amprolium for the treatment of pathogenic ... [sciencedirect.com]
5. Evaluation of amprolium and toltrazuril efficacy in ... [pmc.ncbi.nlm.nih.gov]
6. Amprolium HCl | Vitamin antagonist | Mechanism [selleckchem.com]

To cite this document: Smolecule. [Amprolium hydrochloride therapeutic efficacy Eimeria species strains]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b518812#amprolium-hydrochloride-therapeutic-efficacy-eimeria-species-strains>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)